

Essential Safety and Operational Guide for Handling Ici 154129

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Compound of Interest

Compound Name:	Ici 154129
CAS No.:	83420-94-4
Cat. No.:	B549363

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Ici 154129**, a potent and selective delta-opioid receptor antagonist. Adherence to these guidelines is essential to ensure a safe laboratory environment and proper disposal of chemical waste.

Personal Protective Equipment (PPE)

When handling **Ici 154129**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times to protect from splashes or airborne particles.
Hand Protection	Nitrile Gloves	Should be worn to prevent skin contact. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect clothing and skin.
Respiratory Protection	Not generally required for small quantities	Use in a well-ventilated area. If weighing or handling powders, a dust mask or respirator may be necessary to avoid inhalation.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Ici 154129** and ensuring the safety of laboratory personnel.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area, away from incompatible materials.
- Keep the container tightly sealed when not in use.

Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be performed in a well-ventilated laboratory hood.
- Avoid the generation of dust when handling the solid form.

- Use appropriate glassware and ensure it is clean and dry before use.

General Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory area where **Ici 154129** is handled.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

Disposal Plan

The disposal of **Ici 154129** and any contaminated materials must be carried out in accordance with institutional and local environmental regulations.

Unused or Expired Compound:

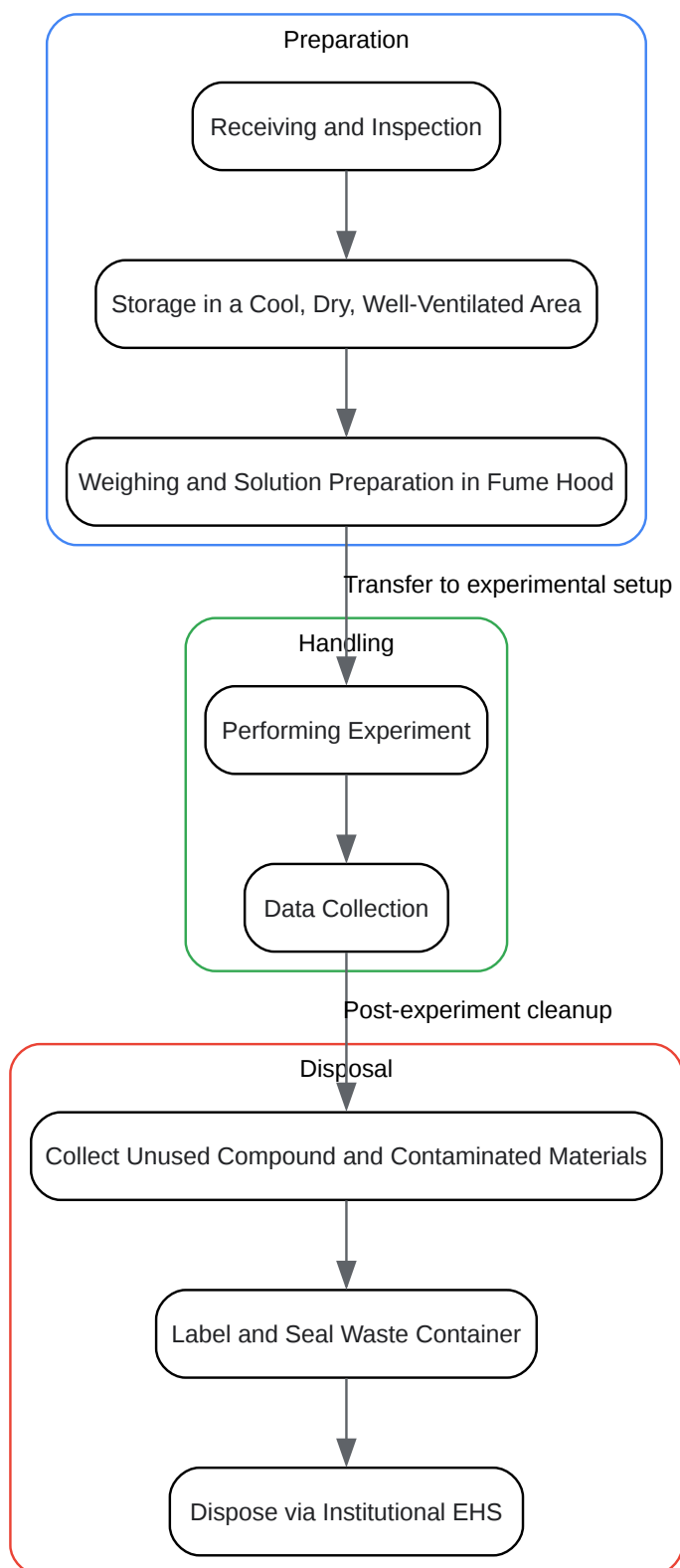
- Dispose of as chemical waste through your institution's environmental health and safety (EHS) office.
- Do not dispose of down the drain or in the regular trash.

Contaminated Materials:

- Consumables (e.g., pipette tips, gloves, weigh boats): Collect in a designated, sealed, and clearly labeled waste container for chemical waste disposal.
- Glassware: Rinse glassware thoroughly with an appropriate solvent in a fume hood. The rinsate should be collected and disposed of as chemical waste.
- Solutions: Collect all solutions containing **Ici 154129** in a labeled, sealed waste container for chemical waste disposal.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Ici 154129** in a laboratory setting.



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Caption: Workflow for Handling ICI 154129.

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